

"Methyl 3-hydroxy-4-(hydroxymethyl)benzoate"

CAS number and molecular structure

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Compound of Interest

Compound Name: *Methyl 3-hydroxy-4-(hydroxymethyl)benzoate*

Cat. No.: *B1318081*

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An In-depth Technical Guide to Methyl 3-hydroxy-4-(hydroxymethyl)benzoate

For the attention of: Researchers, scientists, and drug development professionals.

Disclaimer: Publicly available, in-depth technical information, including detailed experimental protocols, extensive quantitative data, and specific biological activities for **Methyl 3-hydroxy-4-(hydroxymethyl)benzoate** (CAS No. 71780-40-0), is limited. This guide provides the available core data for this compound and, for comparative context, includes information on the structurally similar and more extensively researched compound, Methyl 4-(hydroxymethyl)benzoate.

Core Data: Methyl 3-hydroxy-4-(hydroxymethyl)benzoate

Methyl 3-hydroxy-4-(hydroxymethyl)benzoate is a substituted aromatic compound. Its fundamental properties are summarized below.

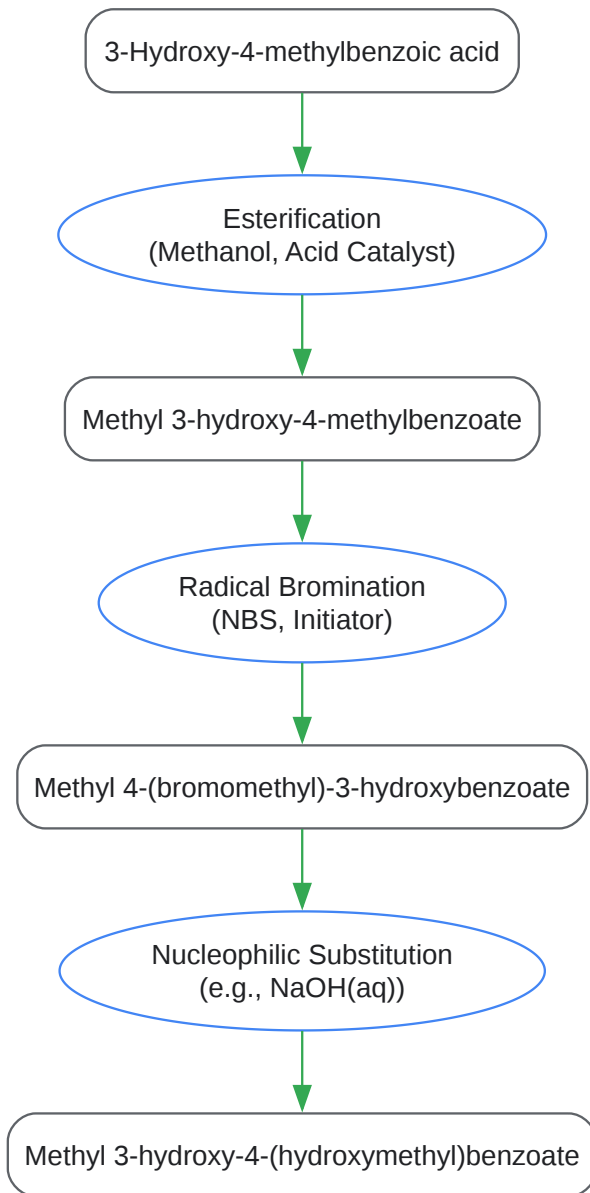
Property	Value	Reference
CAS Number	71780-40-0	[1]
Molecular Formula	C ₉ H ₁₀ O ₄	[1]
Molecular Weight	182.17 g/mol	[1]
IUPAC Name	methyl 3-hydroxy-4-(hydroxymethyl)benzoate	
Canonical SMILES	<chem>COC(=O)C1=CC(=C(C=C1)C(O)O</chem>	

Molecular Structure:

Theoretical Synthesis Pathway

While a specific, detailed experimental protocol for the synthesis of **Methyl 3-hydroxy-4-(hydroxymethyl)benzoate** is not readily available in the reviewed literature, a plausible synthetic route can be conceptualized based on established organic chemistry principles. A potential, though unverified, experimental workflow is outlined below.

Theoretical Synthesis of Methyl 3-hydroxy-4-(hydroxymethyl)benzoate



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A theoretical synthesis workflow for **Methyl 3-hydroxy-4-(hydroxymethyl)benzoate**.

Comparative Analysis: Methyl 4-(hydroxymethyl)benzoate

Due to the limited data on **Methyl 3-hydroxy-4-(hydroxymethyl)benzoate**, a brief overview of the structurally similar and more extensively documented compound, Methyl 4-(hydroxymethyl)benzoate (CAS No. 6908-41-4), is provided for contextual understanding.

Property	Value	Reference
CAS Number	6908-41-4	[2][3][4][5]
Molecular Formula	C ₉ H ₁₀ O ₃	[4][5]
Molecular Weight	166.17 g/mol	[2][4][5]
Appearance	White to off-white crystalline solid	[3][4]

Applications in Research and Development

Methyl 4-(hydroxymethyl)benzoate serves as a versatile intermediate in organic synthesis.[3] It has been identified as a useful biochemical for proteomics research.[4] Its applications extend to being a building block in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.[3][4] Some studies have also suggested potential antimicrobial and antioxidant properties for this compound.[4]

Experimental Protocols: Synthesis of Methyl 4-(hydroxymethyl)benzoate

A common method for the synthesis of Methyl 4-(hydroxymethyl)benzoate is the esterification of 4-(hydroxymethyl)benzoic acid.

General Protocol:

- Reaction Setup: 4-(hydroxymethyl)benzoic acid is dissolved in methanol, which acts as both the solvent and a reactant.
- Catalysis: A strong acid catalyst, such as concentrated sulfuric acid, is added to the mixture.

- **Reflux:** The reaction mixture is heated under reflux for several hours to facilitate the esterification process.
- **Work-up:** After cooling, the mixture is typically poured into water, leading to the precipitation of the crude product.
- **Purification:** The crude product is then collected and purified, often through recrystallization, to yield pure Methyl 4-(hydroxymethyl)benzoate.

Conclusion

While **Methyl 3-hydroxy-4-(hydroxymethyl)benzoate** is a defined chemical entity with a known structure and CAS number, there is a notable absence of comprehensive technical data in the public domain. This limits a thorough evaluation of its properties, potential applications, and biological significance. For researchers and drug development professionals, this compound may represent an unexplored area of chemical space. Future studies are necessary to elucidate its chemical reactivity, biological activity, and potential as a building block in medicinal chemistry and other scientific fields. The information available on structurally related compounds, such as Methyl 4-(hydroxymethyl)benzoate, may offer a starting point for investigating the potential characteristics of **Methyl 3-hydroxy-4-(hydroxymethyl)benzoate**.

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